

Personal protective equipment for handling Bis(2-cyanoethyl) diisopropylphosphoramidite

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Compound of Interest

Compound Name: *Bis(2-cyanoethyl)
diisopropylphosphoramidite*

Cat. No.: *B043480*

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Essential Safety and Handling Guide for Bis(2-cyanoethyl) diisopropylphosphoramidite

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Bis(2-cyanoethyl) diisopropylphosphoramidite** (CAS 102690-88-0). Adherence to these protocols is essential for minimizing risk and ensuring a safe laboratory environment.

Hazard Identification and Classification

Bis(2-cyanoethyl) diisopropylphosphoramidite is a hazardous chemical that requires careful handling.^{[1][2]} It is classified as toxic if swallowed, inhaled, or in contact with skin, and it can cause serious skin and eye irritation.^{[1][2][3]}

GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[1][2]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[1][2]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled[1][2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2]

| Serious Eye Damage/Eye Irritation | Category 2A | H319: Causes serious eye irritation[1][2][3]
|

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[3][4]

All personnel must be trained in the proper use and disposal of PPE.

PPE Category	Item	Specification	Purpose
Eye & Face Protection	Safety Glasses	Conforming to EN166 standard, with side-shields.[4]	Protects eyes from splashes and vapors.
Face Shield	Recommended in addition to safety glasses where splashing is a significant risk.[5]		
Hand Protection	Chemical-resistant gloves	Nitrile or other compatible material. Inspect gloves before use.	Prevents skin contact. [3][4]
Body Protection	Laboratory Coat	Standard, fully-buttoned lab coat.	Protects skin and personal clothing from contamination.[4]
Protective Clothing	Impervious clothing to prevent skin exposure.	To be worn over personal clothing.[5]	
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator.	Required when working outside of a fume hood or if ventilation is inadequate.[5]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety.

Operational Plan: Step-by-Step Handling Procedure

- Preparation and Engineering Controls:
 - Thoroughly review the Safety Data Sheet (SDS) before beginning any work.[3]

- Ensure that a safety shower and eyewash station are readily accessible and operational.
[5]
- All handling of **Bis(2-cyanoethyl) diisopropylphosphoramidite** should be conducted in a well-ventilated area, preferably inside a certified chemical fume hood.[4]
- Donning PPE:
 - Put on a lab coat and any additional protective clothing.
 - Wear safety glasses with side shields and a face shield if necessary.
 - Don the appropriate chemical-resistant gloves.
- Chemical Handling:
 - This substance is a liquid.[2]
 - Avoid direct contact with skin and eyes.[4]
 - Avoid breathing in any mists or vapors.[3][4]
 - Keep the container tightly closed when not in use.[4]
 - Do not eat, drink, or smoke in the work area.[4]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[4]
 - The recommended storage temperature is -20°C.[2]
 - Store locked up and away from incompatible materials such as strong oxidizing agents, strong bases, and alcohols.[4][6]

Disposal Plan

- Waste Collection:

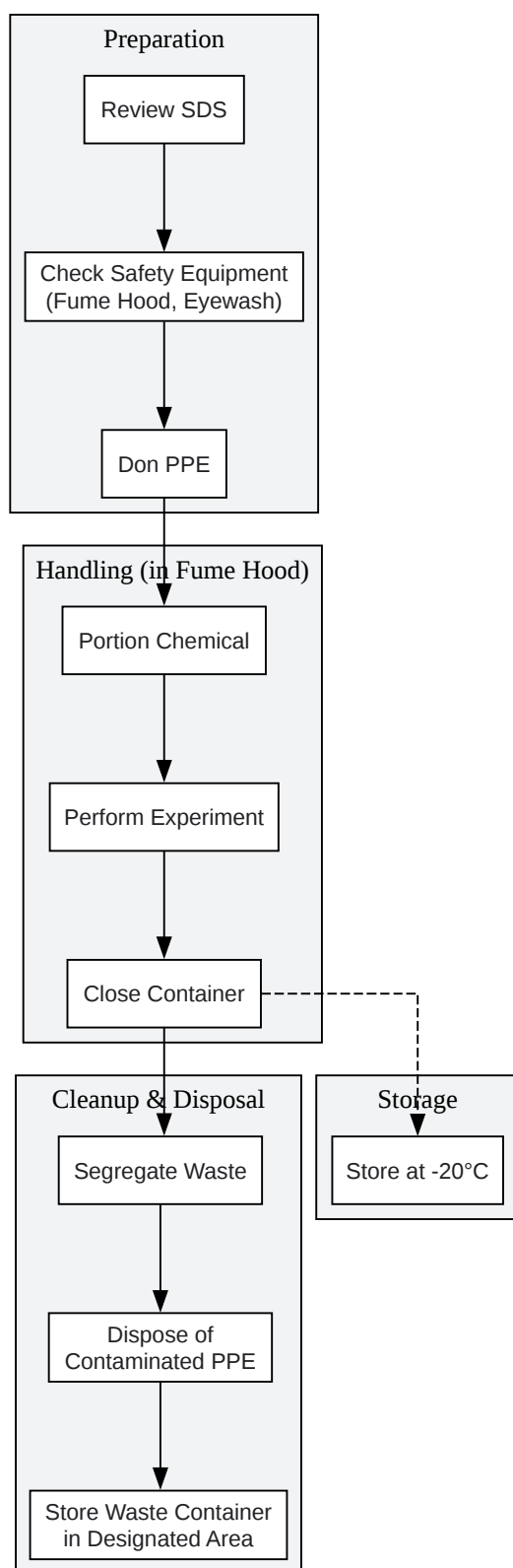
- All waste materials, including empty containers and contaminated items, must be treated as hazardous waste.
- Collect waste in a designated, properly labeled, and sealed container. The container must be compatible with the chemical waste.[\[7\]](#)
- Contaminated PPE:
 - Dispose of contaminated gloves and other disposable PPE in the designated hazardous waste stream.
 - Non-disposable items that become contaminated should be decontaminated or disposed of as hazardous waste. Take off all contaminated clothing immediately and wash it before reuse.[\[4\]](#)
- Final Disposal:
 - Arrange for the disposal of chemical waste through your institution's environmental health and safety office or a licensed chemical waste disposal company.[\[5\]](#)
 - Do not pour chemical waste down the sink.[\[7\]](#)

Emergency Procedures: First-Aid Measures

Immediate action is required in case of exposure.

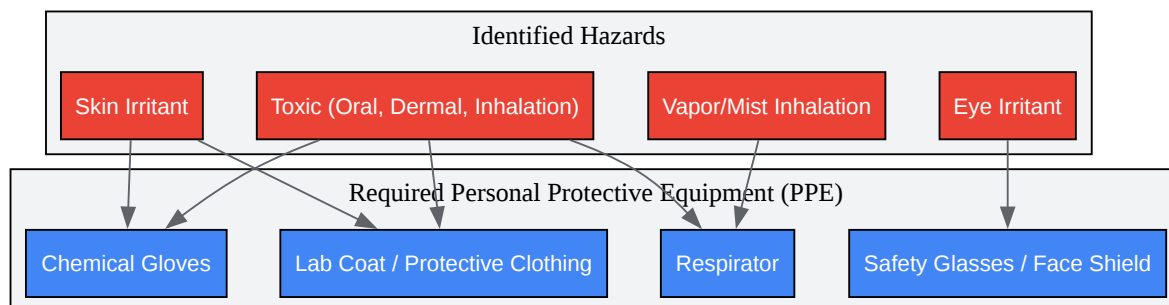
Exposure Route	First-Aid Measure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.[3][4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Consult a physician.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.[3][4]

Visual Workflow and Logic Diagrams



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Caption: Workflow for safely handling **Bis(2-cyanoethyl) diisopropylphosphoramidite**.



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Caption: Relationship between chemical hazards and required PPE.

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References

- 1. Bis(2-cyanoethyl) N,N-Diisopropylphosphoramidite | C₁₂H₂₂N₃O₂P | CID 3626483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Bis(2-cyanoethyl)-N,N-diisopropylphosphoramidite 95 102690-88-0 [sigmaaldrich.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. Page loading... [wap.guidechem.com]
- 5. fishersci.com [fishersci.com]
- 6. WERCS Studio - Application Error [assets.thermofisher.com]
- 7. coshep.ppu.edu [coshep.ppu.edu]
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